

A Comprehensive Technical Guide to 1-Benzyl-2-bromobenzene: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *1-Benzyl-2-bromobenzene*

Cat. No.: *B3021675*

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For Researchers, Scientists, and Drug Development Professionals

Section 1: Core Chemical Identity and Properties

Chemical Structure: **1-benzyl-2-bromobenzene**, with the chemical formula $C_{13}H_{11}Br$, is an aromatic compound characterized by a benzene ring substituted with both a benzyl group and a bromine atom at adjacent positions.^[1] This ortho-positioning is crucial to its reactivity and utility in synthesis.

Molecular Formula: $C_{13}H_{11}Br$ ^[2]

Molecular Weight: 247.13 g/mol ^{[2][3]}

CAS Number: 23450-18-2^{[2][4][5]}

Synonyms: 2-Bromodiphenylmethane, Benzene, 1-bromo-2-(phenylmethyl)-^[2]

Physicochemical Properties

The physical and chemical properties of **1-benzyl-2-bromobenzene** dictate its handling, storage, and application in various reactions.

Property	Value/Description	Source(s)
Appearance	Typically a colorless to yellow liquid.	[6]
Solubility	Primarily soluble in non-polar organic solvents like ethanol and acetone. It has limited solubility in polar solvents such as water due to its predominantly hydrophobic structure.[1]	[1]
Storage	Should be stored in a dry, well-sealed container at room temperature.[5]	[5]

Spectroscopic Data

Accurate characterization of **1-benzyl-2-bromobenzene** is critical for confirming its synthesis and purity. Key spectroscopic signatures include:

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy are essential for structural elucidation.
- Mass Spectrometry (MS): Provides confirmation of the molecular weight and isotopic distribution characteristic of a bromine-containing compound.
- Infrared (IR) Spectroscopy: Reveals characteristic vibrational frequencies of the aromatic rings and the benzylic C-H bonds.

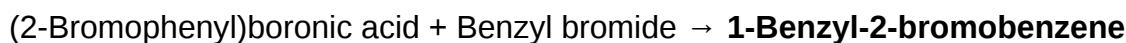
Section 2: Synthesis of 1-Benzyl-2-bromobenzene

The synthesis of **1-benzyl-2-bromobenzene** is most effectively achieved through palladium-catalyzed cross-coupling reactions, with the Suzuki-Miyaura coupling being a prominent and reliable method.

Suzuki-Miyaura Cross-Coupling: A Preferred Synthetic Route

The Suzuki-Miyaura reaction is a powerful C-C bond-forming reaction that couples an organoboron compound with an organic halide.^[7] It is widely favored for its mild reaction conditions, high functional group tolerance, and the commercial availability of starting materials.^[8]

Reaction Scheme:



Detailed Experimental Protocol

This protocol outlines a standard procedure for the synthesis of **1-benzyl-2-bromobenzene** via a Suzuki-Miyaura coupling.

Materials:

- Benzyl bromide
- Arylboronic acid (e.g., 2-bromophenylboronic acid)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])^[9]
- Base (e.g., Potassium carbonate (K₂CO₃) or Cesium carbonate (Cs₂CO₃))^{[8][9]}
- Solvent system (e.g., Toluene/water mixture or an organic solvent like DMF)^{[9][10]}

Procedure:

- Reaction Setup: In a round-bottom flask, combine the arylboronic acid (1.0 eq), the palladium catalyst (e.g., 5 mol %), and the base (3.0 eq).^[10]
- Solvent Addition: Add the chosen solvent system. If using a biphasic system like toluene/water, degas the mixture by bubbling with an inert gas (e.g., nitrogen or argon) for 15-20 minutes to prevent catalyst oxidation.^[9]

- Substrate Addition: Add the benzyl bromide (1.5 eq) to the reaction mixture.[10]
- Reaction Conditions: Heat the mixture under an inert atmosphere.[8] Microwave irradiation can also be employed to accelerate the reaction.[10] Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Upon completion, cool the reaction to room temperature. If a biphasic solvent system was used, dilute with water and extract the product with an organic solvent like ethyl acetate.[9]
- Purification: The crude product is then purified by flash column chromatography on silica gel to yield pure **1-benzyl-2-bromobenzene**.[9]

Mechanistic Rationale for Experimental Choices

Caption: A simplified representation of the Suzuki-Miyaura catalytic cycle.

- Catalyst: The palladium catalyst is the heart of the reaction, cycling between Pd(0) and Pd(II) oxidation states to facilitate the coupling.[7]
- Base: The base is crucial for the transmetalation step, where the organic group is transferred from the boron atom to the palladium center.
- Solvent: The choice of solvent is important for ensuring that all reactants are sufficiently soluble to allow the reaction to proceed efficiently.

Section 3: Key Reactions and Applications

1-Benzyl-2-bromobenzene is a valuable building block in organic synthesis due to the reactivity of both the aryl bromide and the benzylic position.[1]

Benzylic Bromination

The benzylic C-H bonds are relatively weak and can undergo free-radical bromination, typically using N-bromosuccinimide (NBS) in the presence of a radical initiator.[11][12] This provides a route to further functionalize the molecule at the benzylic position.

Benzylic Oxidation

Strong oxidizing agents like potassium permanganate (KMnO_4) can oxidize the benzylic carbon to a carboxylic acid.^[11] This reaction can be a useful synthetic strategy for converting an ortho-, para-directing alkyl group into a meta-directing carboxylic acid group.^[11]

Palladium-Catalyzed Cross-Coupling Reactions

The bromine atom on the aromatic ring serves as a handle for various palladium-catalyzed cross-coupling reactions, allowing for the introduction of a wide range of substituents. These include:

- Suzuki-Miyaura Coupling: As discussed in its synthesis, the aryl bromide can be coupled with other organoboron reagents.
- Sonogashira Coupling: Reaction with terminal alkynes.
- Buchwald-Hartwig Amination: Formation of C-N bonds.

Synthesis of Polycyclic Aromatic Hydrocarbons (PAHs)

A key application of **1-benzyl-2-bromobenzene** is in the synthesis of complex polycyclic aromatic hydrocarbons through intramolecular arylation reactions. This provides a powerful method for constructing fused ring systems that are of interest in materials science and medicinal chemistry.

Section 4: Safety and Handling

As with all chemicals, proper safety precautions should be taken when handling **1-benzyl-2-bromobenzene**.

- Hazard Statements: It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.^[5]
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray. In case of contact with eyes, rinse cautiously with water for several minutes.^[5]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.

Section 5: Conclusion

1-Benzyl-2-bromobenzene is a highly versatile and valuable intermediate in organic synthesis. Its unique structure allows for a wide range of chemical transformations, making it a key building block for the synthesis of complex molecules, including pharmaceuticals and advanced materials. A thorough understanding of its synthesis, properties, and reactivity is essential for its effective application in research and development.

References

For further reading and detailed protocols, please refer to the following resources.

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